

Essential Safety and Operational Guide for 2,3-Dimethyl-2-pentene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethyl-2-pentene

Cat. No.: B084793

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling, storage, and disposal of **2,3-Dimethyl-2-pentene**. Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

I. Chemical Properties and Hazards

2,3-Dimethyl-2-pentene is a colorless, volatile, and highly flammable liquid with a hydrocarbon-like odor. It is crucial to understand its chemical properties to handle it safely.

Property	Value
Molecular Formula	C ₇ H ₁₄ [1][2][3]
Molecular Weight	98.19 g/mol [2]
Boiling Point	94.85°C to 98.00°C[1][4]
Flash Point	-0.40°C (31.00°F)[4]
Vapor Pressure	47.9 to 50.2 mmHg @ 25°C[1][4]
Density	0.715 to 0.7234 g/cm ³ [1]

Primary Hazards:

- Flammability: Highly flammable liquid and vapor.[2][5][6] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[5][7]
- Aspiration Hazard: May be fatal if swallowed and enters airways.[2][5][6]
- Health Hazards: May cause skin and eye irritation. Inhalation of vapors can cause respiratory irritation.[3][8]

II. Personal Protective Equipment (PPE)

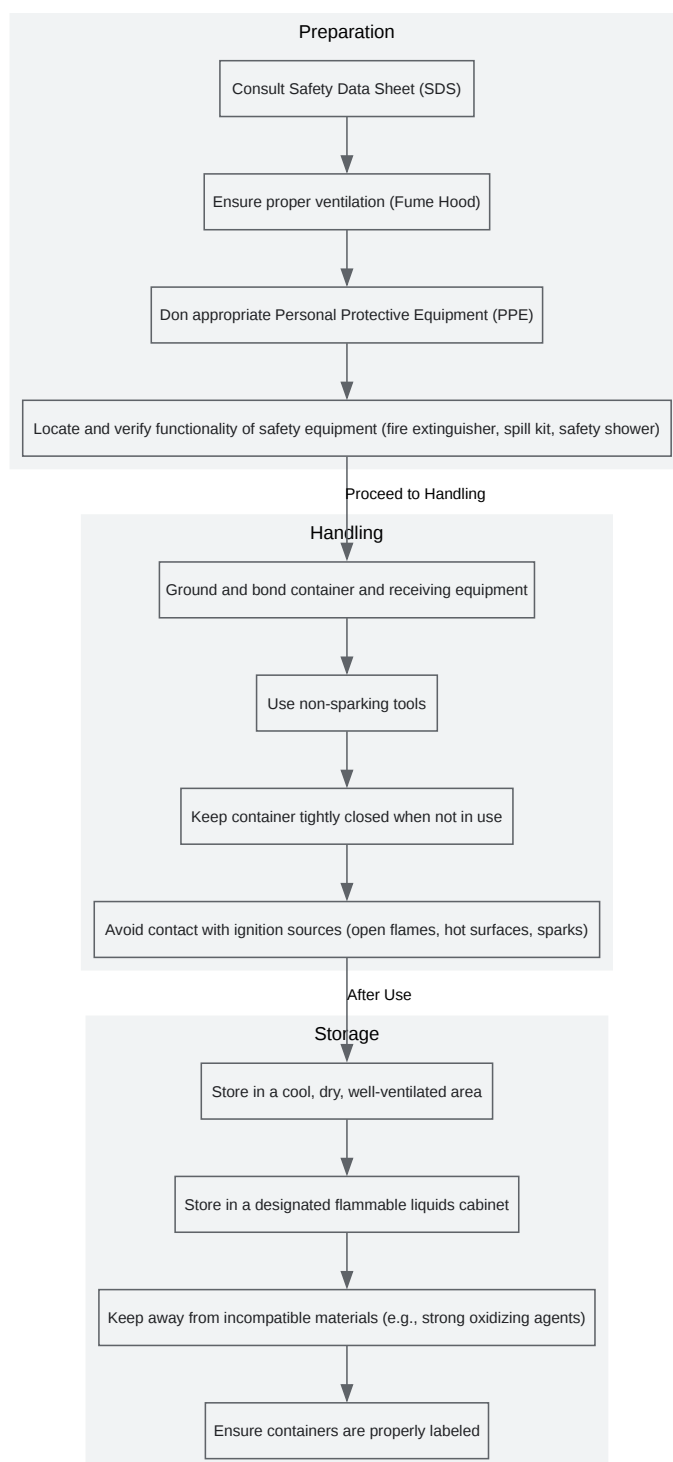
Appropriate PPE must be worn at all times when handling **2,3-Dimethyl-2-pentene**. The following table summarizes the required equipment.

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Safety Goggles or Face Shield	Protects against splashes and vapors.[9][10][11]
Hands	Chemical-resistant Gloves	Consult the glove manufacturer's selection guide for compatibility with flammable organic solvents.
Body	Flame-retardant Lab Coat	A lab coat made of 100% cotton is a minimum requirement.[12] Flame-retardant antistatic protective clothing is recommended.[5]
Respiratory	Respirator with appropriate filters	Required when vapors or aerosols are generated, or when working outside of a fume hood.[5][13]
Feet	Closed-toe Shoes	Standard laboratory practice to protect against spills.[12]

III. Operational Plan: Handling and Storage

A systematic approach to handling and storing **2,3-Dimethyl-2-pentene** is critical to minimize risks. The following workflow outlines the necessary steps.

Workflow for Handling and Storing 2,3-Dimethyl-2-pentene

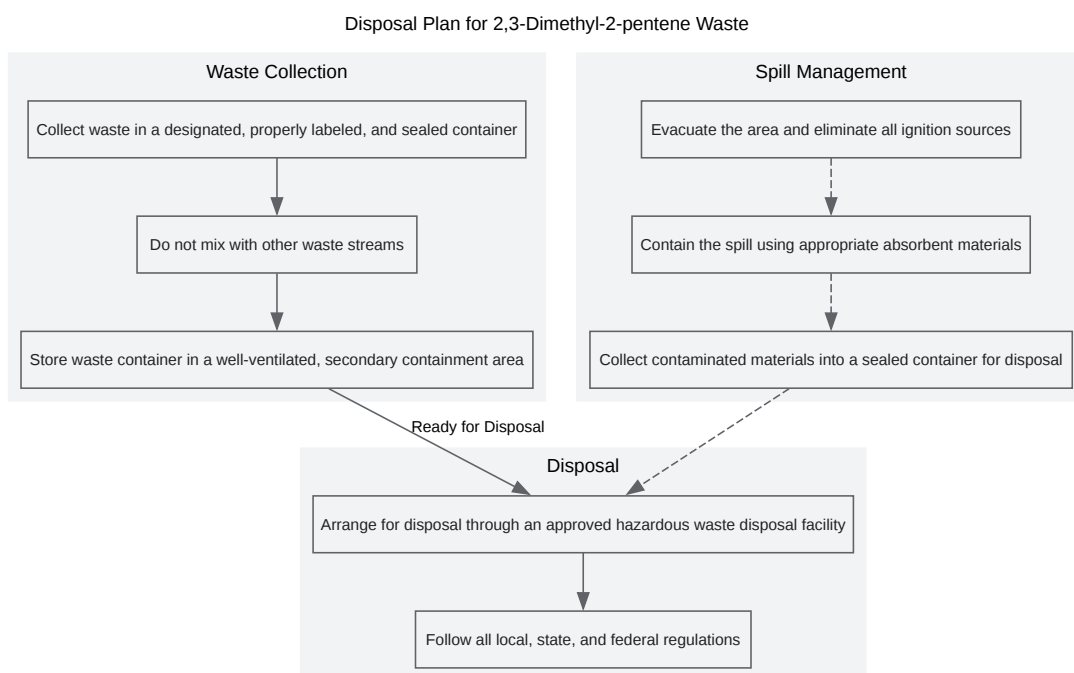


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Caption: Workflow for the safe handling and storage of **2,3-Dimethyl-2-pentene**.

IV. Disposal Plan

Proper disposal of **2,3-Dimethyl-2-pentene** and contaminated materials is mandatory to prevent environmental contamination and ensure safety.



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